

# Preparing Raxatrigine Solutions for In Vitro Experiments: Application Notes and Protocols

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## Compound of Interest

Compound Name: Raxatrigine

Cat. No.: B1684372

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## Introduction

**Raxatrigine** (also known as Vixotrigine, GSK-1014802, or CNV1014802) is a state- and use-dependent voltage-gated sodium channel (VGSC) blocker.[1] While initially investigated for selectivity towards specific Nav subtypes, it is now more broadly characterized as a non-selective VGSC inhibitor.[2] Its mechanism of action makes it a valuable tool for in vitro studies of neuropathic pain, epilepsy, and other neurological disorders involving aberrant neuronal excitability. Proper preparation of **Raxatrigine** solutions is critical for obtaining accurate and reproducible results in in vitro experiments. This document provides detailed protocols and application notes for the preparation of **Raxatrigine** solutions for use in cell-based assays.

## Data Presentation

### Raxatrigine Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>19</sub> FN <sub>2</sub> O <sub>2</sub>	[3]
Molecular Weight	314.36 g/mol	[3]
CAS Number	934240-30-9	[3]

## Solubility of Raxatrigine

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	$\geq 100$ mg/mL ( $\geq 318.12$ mM)	[3]
Water	Insoluble	[1]
Ethanol	Not specified	
PBS (pH 7.2)	Very low (requires co-solvents)	

## Recommended Storage Conditions for Raxatrigine Solutions

Solution Type	Storage Temperature	Shelf Life	Source
Solid Powder	-20°C to -80°C	> 2 years	[1]
DMSO Stock Solution (concentrated)	-20°C	Up to 1 month	[3][4]
DMSO Stock Solution (concentrated)	-80°C	Up to 6 months	[3][4]
Aqueous Working Solutions	2-8°C (prepared fresh)	Use on the same day	[3]

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration Raxatrigine Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **Raxatrigine** stock solution in DMSO.

Materials:

- **Raxatrigine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- **Weighing Raxatrigine:** In a chemical fume hood, carefully weigh the desired amount of **Raxatrigine** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 31.44 mg of **Raxatrigine** (Molecular Weight = 314.36 g/mol ).
- **Dissolving in DMSO:** Add the weighed **Raxatrigine** powder to a sterile amber vial. Using a calibrated pipette, add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Tightly cap the vial and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

[3][4]

## Protocol 2: Preparation of Raxatrigine Working Solutions for In Vitro Cell-Based Assays

This protocol provides a general method for diluting the DMSO stock solution into an aqueous cell culture medium or physiological buffer for in vitro experiments. The final DMSO concentration should be kept to a minimum, ideally  $\leq 0.1\%$ , to avoid solvent-induced cellular toxicity or off-target effects.

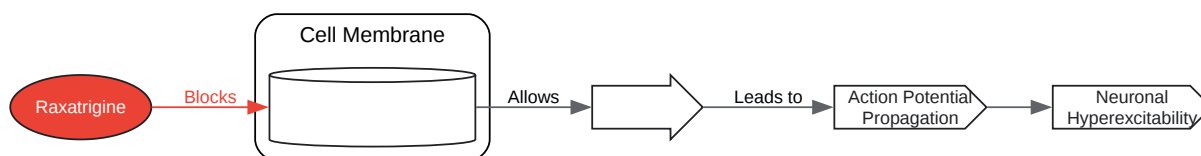
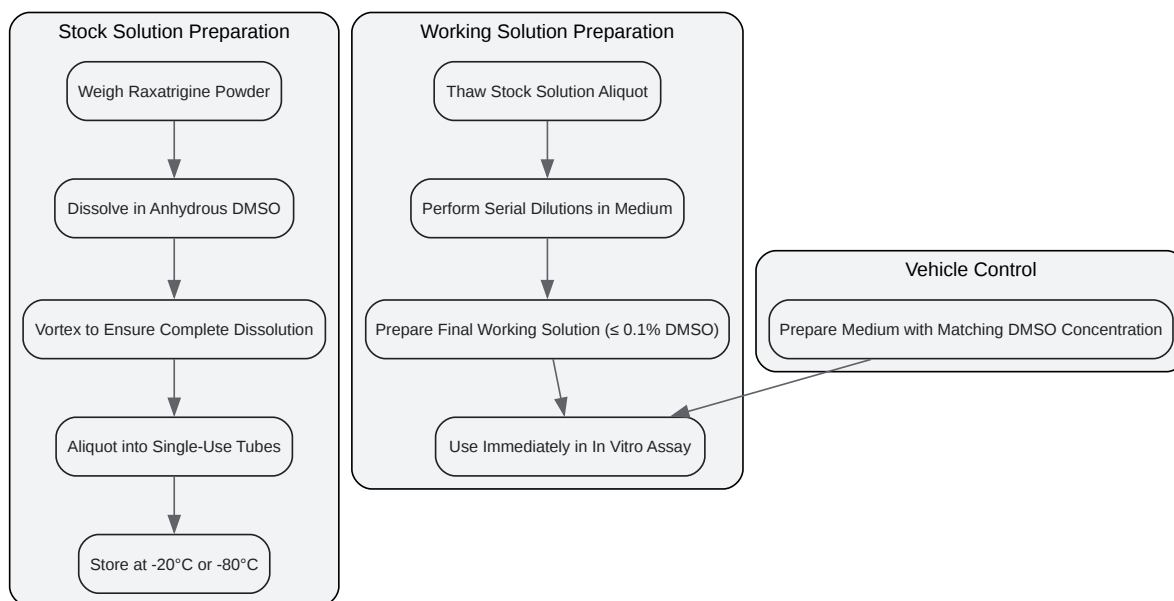
#### Materials:

- 100 mM **Raxatrigine** in DMSO (from Protocol 1)
- Sterile cell culture medium or physiological buffer (e.g., HBSS, PBS)
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

#### Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 100 mM **Raxatrigine** stock solution at room temperature.
- Intermediate Dilutions: To minimize precipitation of the lipophilic compound in the aqueous medium, perform serial dilutions. For example, to prepare a final working solution of 10  $\mu$ M **Raxatrigine** with a final DMSO concentration of 0.1%:
  - Prepare an intermediate dilution by adding 1  $\mu$ L of the 100 mM stock solution to 99  $\mu$ L of DMSO to get a 1 mM solution.
  - Prepare a second intermediate dilution by adding 10  $\mu$ L of the 1 mM solution to 90  $\mu$ L of cell culture medium to get a 100  $\mu$ M solution.
- Final Working Solution: Add 10  $\mu$ L of the 100  $\mu$ M intermediate solution to 990  $\mu$ L of pre-warmed cell culture medium to obtain the final 1  $\mu$ M working solution. The final DMSO concentration will be 0.1%.
- Vehicle Control: It is crucial to prepare a vehicle control solution containing the same final concentration of DMSO (e.g., 0.1%) in the cell culture medium without **Raxatrigine**. This will allow for the assessment of any effects of the solvent on the experimental system.
- Immediate Use: Use the freshly prepared working solutions immediately to avoid precipitation and ensure accurate dosing.

## Mandatory Visualizations



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